

Pyraclonil: A Technical Guide to its Herbicidal Spectrum of Control

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Compound of Interest

Compound Name: *Pyraclonil*

Cat. No.: *B1679897*

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Introduction

Pyraclonil is a pre-emergence and early post-emergence herbicide engineered for the control of a range of problematic weeds in agricultural settings, particularly in water-seeded rice cultivation. As a member of the pyrazole class of herbicides, its mode of action is the inhibition of the enzyme protoporphyrinogen oxidase (PPO), a key component in the chlorophyll and heme biosynthesis pathways in plants. This inhibition leads to the accumulation of protoporphyrinogen IX, which, in the presence of light and oxygen, generates reactive oxygen species that cause rapid cell membrane disruption and subsequent plant death. **Pyraclonil** has demonstrated efficacy against various grass, sedge, and broadleaf weeds, including biotypes resistant to other herbicide modes of action. This guide provides a comprehensive overview of its herbicidal spectrum, supported by quantitative data, detailed experimental protocols, and visual representations of its biochemical and experimental frameworks.

Herbicidal Spectrum of Control: Quantitative Data

The efficacy of **Pyraclonil** has been evaluated against a variety of key weeds prevalent in rice production systems. The following tables summarize the quantitative data on its control spectrum from field studies.

Table 1: Efficacy of **Pyraclonil** Applied Alone Against Common Rice Weeds

Weed Species	Common Name	Application Rate (kg ai ha ⁻¹)	Control (%)	Reference
Echinochloa spp.	Watergrass	0.3	54	[1]
Schoenoplectus mucronatus	Ricefield Bulrush	0.3	<60	[2]
Schoenoplectus mucronatus	Ricefield Bulrush	0.3	24	[1]
Cyperus difformis	Smallflower Umbrella Sedge	0.3	>92	[2]
Heteranthera limosa	Ducksalad	0.3	86	[1]
Ammannia spp.	Redstem	0.3	91	

Table 2: Efficacy of **Pyraclonil** in Combination with Other Herbicides

Recent research indicates that while **Pyraclonil** provides a foundational level of weed control, its efficacy, particularly against grass species, is significantly enhanced when used in a program with other herbicides. Field experiments have shown that combination treatments consistently provide greater control of watergrass species, bearded sprangletop, ricefield bulrush, smallflower umbrella sedge, ducksalad, and redstem compared to **Pyraclonil** applied alone.

Weed Species	Common Name	Pyraclonil Rate (kg ai ha ⁻¹)	Tank-Mix Partner	Control (%)	Reference
Echinochloa spp.	Watergrass	0.3	Propanil, Clomazone, etc.	Consistently Greater	
Leptochloa fascicularis	Bearded Sprangletop	0.3	Propanil, Clomazone, etc.	Consistently Greater	
Schoenoplectus mucronatus	Ricefield Bulrush	0.3	Propanil, Clomazone, etc.	Consistently Greater	
Cyperus difformis	Smallflower Umbrella Sedge	0.3	Propanil, Clomazone, etc.	Consistently Greater	
Heteranthera limosa	Ducksalad	0.3	Propanil, Clomazone, etc.	Consistently Greater	
Ammannia spp.	Redstem	0.3	Propanil, Clomazone, etc.	Consistently Greater	

Experimental Protocols

The following methodologies are based on field trials conducted to evaluate the herbicidal efficacy of **Pyraclonil**.

1. Experimental Design and Site Characteristics:

- Location: Field experiments were conducted at the Rice Experiment Station in Biggs, California, USA.
- Soil Type: The soil at the experimental site is characterized as a silty clay with a pH of 5.1 and 2.8% organic matter.

- Experimental Design: A randomized complete block design with four replications was utilized for the trials.

2. Crop and Seeding Specifications:

- Cultivar: The medium-grain rice cultivar 'M-206' was used in the studies.
- Seed Preparation: Rice seeds were soaked in water for 24 hours for pre-germination.
- Seeding Method: Pre-germinated seeds were aerially seeded at a rate of 168 kg ha⁻¹ into a field flooded to a depth of 10 cm.

3. Herbicide Application and Treatments:

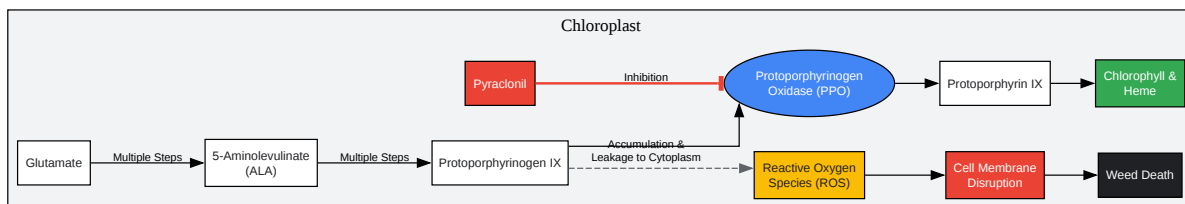
- Application Rate: **Pyraclonil** was applied at a rate of 0.3 kg ai ha⁻¹.
- Application Timings: Treatments were applied at various timings, including pre-seed on bare ground, into a 1-inch flood, into a 4-inch flood, and at 3 days after flooding.
- Combination Treatments: In some experiments, **Pyraclonil** was applied on the day of seeding and followed by applications of other registered herbicides such as propanil, clomazone, benzobicyclon plus halosulfuron, thiobencarb, bispyribac-sodium, penoxsulam, or florpyrauxifen-benzyl at their recommended rates and timings.

4. Data Collection and Analysis:

- Weed Control Evaluation: Weed control was visually assessed at various intervals after treatment (e.g., 42 days after treatment). The assessment estimates the percentage of weed control for each species relative to an untreated control plot.
- Crop Response: Rice injury was also visually assessed.
- Statistical Analysis: Data were subjected to analysis of variance (ANOVA) to determine the statistical significance of treatment effects.

Visualizations

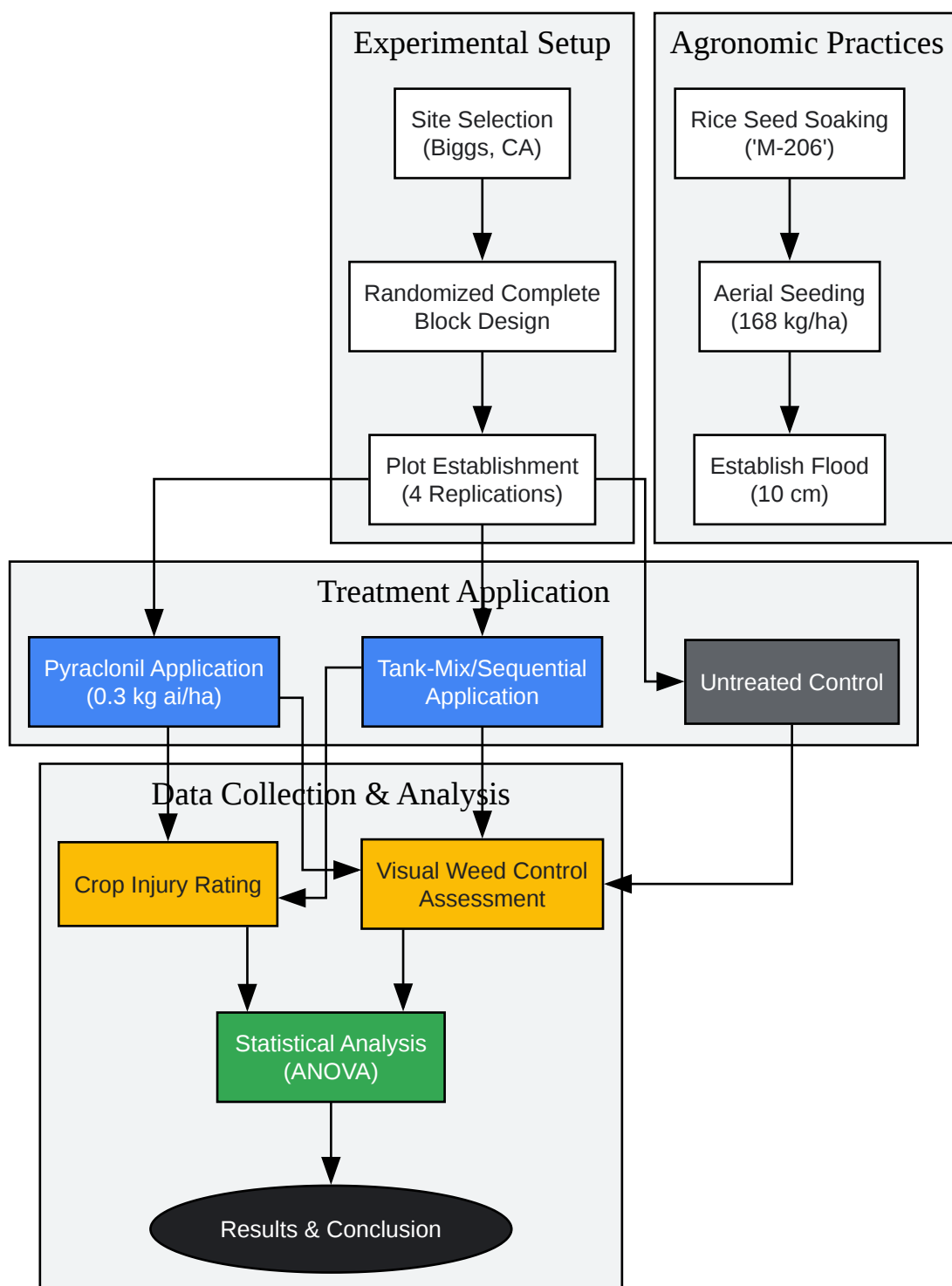
Diagram 1: **Pyraclonil**'s Mode of Action - PPO Inhibition Pathway



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Caption: **Pyraclonil** inhibits PPO, leading to ROS production and weed death.

Diagram 2: Experimental Workflow for **Pyraclonil** Efficacy Trials



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Caption: Workflow for evaluating **Pyraclonil**'s herbicidal efficacy in field trials.

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References

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